

Application Notes and Protocols for the Preclinical Formulation of Recoflavone

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For Researchers, Scientists, and Drug Development Professionals

Introduction to Recoflavone

Recoflavone (also known as DA-6034) is a synthetic flavonoid derivative of eupatillin with potent anti-inflammatory and antioxidant properties.[1][2][3] Its mechanism of action involves the inhibition of cyclooxygenase (COX) enzymes (COX-1 and COX-2) and the modulation of the nuclear factor-kappa B (NF-κB) signaling pathway, both of which are critical in the inflammatory response.[4][5] **Recoflavone** has been investigated for various inflammatory conditions, including gastritis, dry eye syndrome, and inflammatory bowel disease.[6][7]

Given its therapeutic potential, robust and reproducible preclinical animal studies are essential to evaluate its efficacy and safety. A critical component of such studies is the development of an appropriate formulation that ensures accurate and consistent delivery of the compound. This document provides detailed application notes and protocols for the formulation of **Recoflavone** for oral and intravenous administration in common preclinical animal models.

Physicochemical Properties of Recoflavone

Understanding the physicochemical properties of **Recoflavone** is the first step in developing a suitable formulation. Its low aqueous solubility presents a significant challenge for achieving adequate bioavailability.

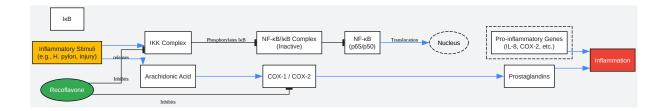


Property	Value	Source
Molecular Formula	C20H18O8	[3][8]
Molecular Weight	386.36 g/mol	[3]
Predicted Water Solubility	0.0158 mg/mL	[6]
Predicted logP	2.67	[6]
pKa (Strongest Acidic)	2.79	[6]
Class	Flavonoid, Benzopyran	[1][6]
Synonyms	DA-6034, DA 6034	[2][3][8]

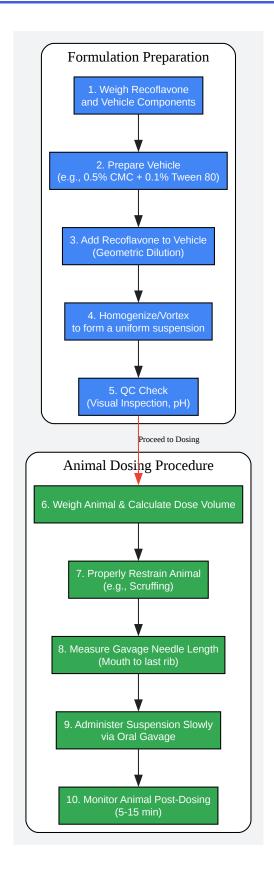
Recoflavone Mechanism of Action

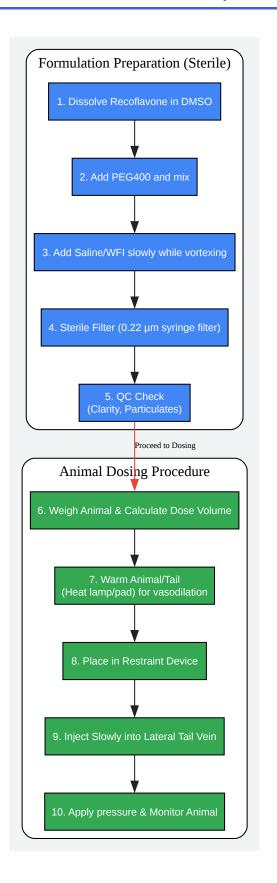
Recoflavone exerts its anti-inflammatory effects by targeting key pathways in the inflammatory cascade. By inhibiting COX enzymes, it reduces the synthesis of prostaglandins, which are key mediators of pain and inflammation.[4] Furthermore, its inhibition of the NF-kB pathway dampens the transcription of pro-inflammatory genes.[4][5]











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